

Safeguarding Your Research: A Comprehensive Guide to Handling Pentyl Benzoate

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Compound of Interest

Compound Name: Pentyl benzoate

Cat. No.: B1580521

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Pentyl benzoate**, a common fragrance and flavor ingredient also utilized in various chemical formulations. Adherence to these procedures will minimize risks and ensure safe operational conduct and disposal.

Chemical Identifier:

- Name: **Pentyl benzoate**
- Synonyms: n-Amyl benzoate, Benzoic acid pentyl ester[1]
- CAS Number: 2049-96-9[1]
- Molecular Formula: C₁₂H₁₆O₂[1]
- Molecular Weight: 192.25 g/mol [1]

Immediate Safety and Hazard Information

Pentyl benzoate is classified as a combustible liquid that can cause skin and eye irritation.[1] It is also harmful to aquatic life with long-lasting effects.[1] Understanding these hazards is the first step in safe handling.

Hazard Classification Summary:

Hazard Class	Category	GHS Hazard Statement
Flammable Liquids	Category 3	Combustible liquid
Skin Corrosion/Irritation	Category 2	Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	Causes serious eye irritation
Hazardous to the Aquatic Environment, Long-term Hazard	Chronic 3	Harmful to aquatic life with long lasting effects

Data sourced from a Material Safety Data Sheet for **Pentyl Benzoate**.[\[1\]](#)

Physical Properties:

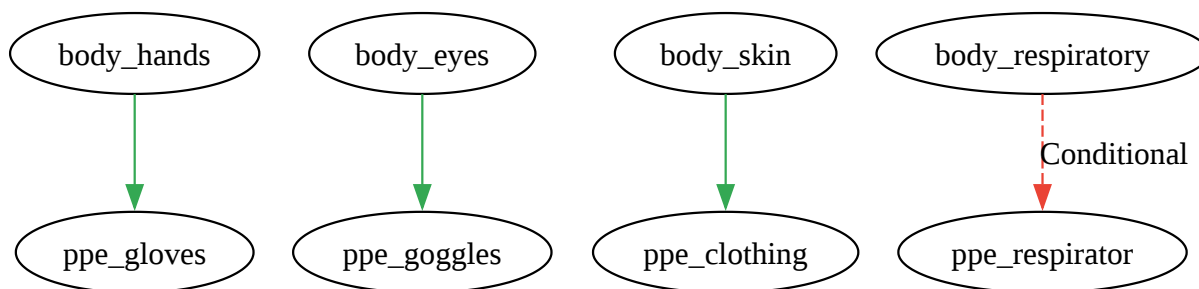
Property	Value
Appearance	Colorless to pale yellow liquid [1]
Odor	Fruity, floral, balsamic [1]
Boiling Point	277 °C [1]
Flash Point	115 °C (closed cup) [1]
Solubility	Insoluble in water; soluble in organic solvents [1]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is critical to mitigate the risks of exposure. The following PPE is mandatory when handling **Pentyl benzoate**:

- Hand Protection: Wear protective gloves. Inspect gloves before use and remove them with care to avoid skin contamination.[\[2\]](#)
- Eye Protection: Chemical safety goggles or glasses with side shields that comply with European Standard EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133 are required.[\[3\]](#)[\[4\]](#)

- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin exposure.[2][3] In cases of potential splashing, an apron may be advisable.
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[2][3] However, if ventilation is inadequate or if mists/vapors are generated, use a NIOSH/MSHA approved respirator.[4]



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Step-by-Step Handling and Storage Procedures

Handling:

- Ventilation: Always handle **Pentyl benzoate** in a well-ventilated area.[1] A chemical fume hood is recommended.
- Avoid Contact: Take measures to avoid contact with skin and eyes, and do not breathe in vapors or mists.[1][2]
- Grounding: If transferring large quantities, ground and bond containers to prevent static discharge.
- Hygiene: Do not eat, drink, or smoke in the handling area.[2] Wash hands thoroughly after handling.[4]

Storage:

- Container: Store in a tightly closed container in a cool, dry, well-ventilated area.[1]

- Incompatibilities: Keep away from strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)
[\[3\]](#)
- Temperature: Avoid exposure to heat, sparks, and open flames.[\[1\]](#)

Emergency and Disposal Plans

First Aid Measures:

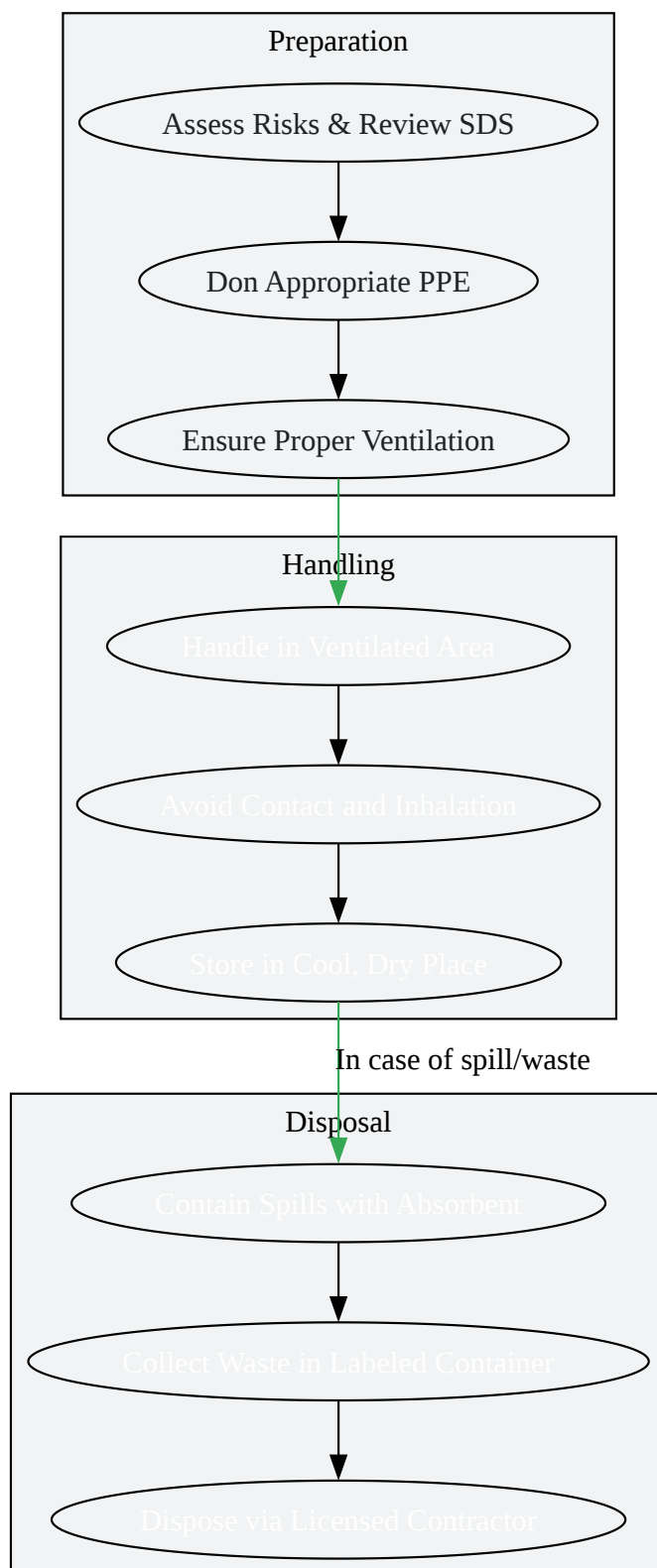
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[2\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. If skin irritation occurs, get medical attention.[\[5\]](#)
- Inhalation: Move to fresh air. If you feel unwell, seek medical advice.[\[5\]](#)
- Ingestion: Clean mouth with water. Do not induce vomiting. Get medical attention.[\[2\]](#)

Spill and Leak Cleanup:

- Ventilate: Ensure adequate ventilation.
- Contain: Use an inert absorbent material (e.g., sand, silica gel, universal binder) to soak up the spill.[\[3\]](#)
- Collect: Place the absorbed material into a suitable, closed container for disposal.[\[3\]](#)
- Clean: Clean the affected area thoroughly.

Disposal:

Dispose of **Pentyl benzoate** and its container in accordance with local, regional, and national regulations.[\[1\]](#)[\[5\]](#) Do not release it into the environment.[\[1\]](#) Entrust disposal to a licensed waste disposal company.[\[5\]](#)



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References

- 1. chemicalbull.com [chemicalbull.com]
- 2. fishersci.it [fishersci.it]
- 3. fishersci.com [fishersci.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. tcichemicals.com [tcichemicals.com]
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